

# Safeguarding Your Research: A Comprehensive Guide to Handling Suberosin

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## Compound of Interest

Compound Name: Suberosin

Cat. No.: B1681774

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For researchers and scientists engaged in drug development and laboratory research, ensuring a safe environment is paramount. This guide provides essential safety and logistical information for handling **Suberosin**, a naturally occurring coumarin with anti-inflammatory and anticoagulant properties.<sup>[1][2][3]</sup> Adherence to these protocols is critical for personnel safety and regulatory compliance.

## Essential Safety and Chemical Data

A thorough understanding of **Suberosin**'s properties is the foundation of its safe handling. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>16</sub> O <sub>3</sub>	[2]
Molecular Weight	244.28 g/mol	[2]
CAS Number	581-31-7	[2]
Physical State	Solid	[4]
Melting Point	87.5 °C (in Methanol)	[1]
Boiling Point	158-172 °C at 0.05 Torr	[1]
Flash Point	166.0 ± 22.5 °C	[1]
Density	1.1 ± 0.1 g/cm <sup>3</sup>	[1]
Solubility	Soluble in methanol, ethanol, DMSO, and other organic solvents.[5]	[5]
Acute Toxicity (Oral, Rat LD50)	293 mg/kg	

## Hazard Identification and Personal Protective Equipment (PPE)

**Suberosin** is classified as toxic if swallowed or in contact with skin and may cause an allergic skin reaction. Therefore, stringent adherence to PPE protocols is mandatory.

Required Personal Protective Equipment:

- Eye Protection: Wear chemical safety goggles or safety glasses with side shields.[6][7]
- Hand Protection: Use chemical-resistant gloves, such as nitrile rubber.[6][7]
- Body Protection: A laboratory coat is required.[6][7] For tasks with a higher risk of exposure, consider a long-sleeved gown or disposable coveralls.[7]
- Respiratory Protection: If dust is generated, a NIOSH/MSHA-approved respirator should be used.[7]

Always work in a well-ventilated area, preferably within a chemical fume hood.[6]

## Operational Plan for Handling Suberosin

A systematic approach to handling **Suberosin** minimizes the risk of exposure and contamination.

Step-by-Step Handling Protocol:

- Preparation:
  - Ensure a designated work area, such as a chemical fume hood, is clean and uncluttered. [7]
  - Confirm that an eyewash station and safety shower are readily accessible.[7]
  - Assemble all necessary equipment and reagents before handling the compound.
  - Don the appropriate PPE as specified above.
- Handling:
  - Avoid the formation of dust and aerosols.[8]
  - When weighing or transferring the solid, do so carefully to prevent dispersal.
  - If creating a solution, add the solid to the solvent slowly.
  - Do not eat, drink, or smoke when using this product.
- Post-Handling:
  - Wash hands thoroughly after handling.[6]
  - Decontaminate the work surface with an appropriate solvent or detergent, followed by a water rinse.[6]
  - Remove and properly dispose of contaminated PPE.[7]

## Spill and Emergency Procedures

In the event of a spill, follow these steps:

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.[\[6\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[6\]](#)
- Contain: For a solid spill, carefully sweep or scoop the material to avoid creating dust.[\[6\]](#) For a liquid spill, absorb it with an inert material like vermiculite or sand.[\[6\]](#)
- Collect: Place the contained material into a sealed and labeled container for disposal.[\[6\]](#)
- Decontaminate: Clean the spill area thoroughly.[\[6\]](#)

## Disposal Plan for Suberosin Waste

Proper disposal of **Suberosin** waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

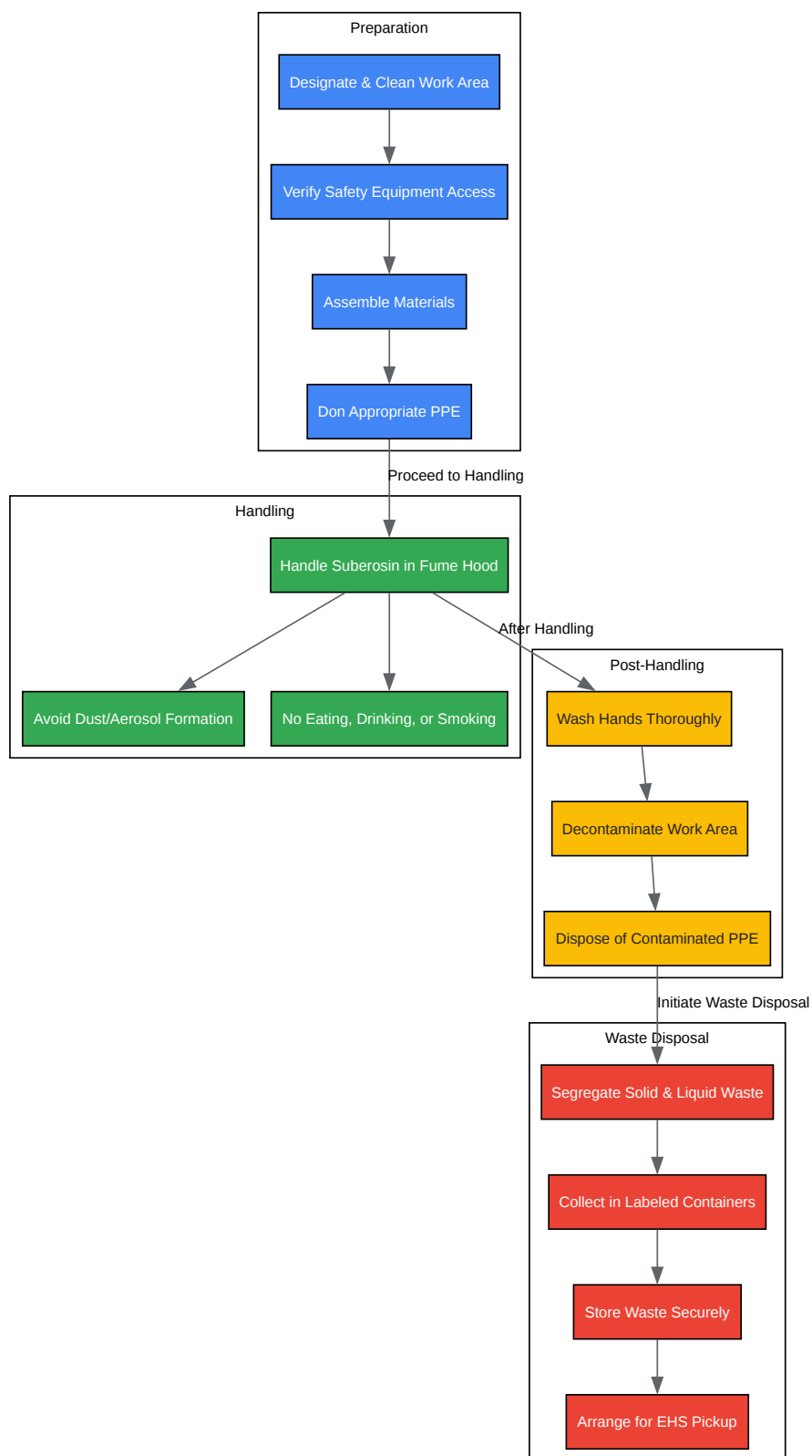
- Solid Waste: Collect all solid **Suberosin** waste, including contaminated consumables like pipette tips and weighing paper, in a designated, leak-proof, and clearly labeled hazardous waste container.[\[4\]](#)[\[6\]](#)
- Liquid Waste: Collect all solutions containing **Suberosin** in a separate, compatible, and sealed hazardous waste container.[\[4\]](#)[\[6\]](#) Do not mix with other waste streams unless permitted by your institution's Environmental Health and Safety (EHS) office.[\[6\]](#)
- Empty Containers: "Empty" containers that held **Suberosin** should be triple-rinsed with a suitable solvent.[\[4\]](#) The rinsate must be collected and disposed of as hazardous liquid waste.[\[4\]](#)

Storage and Final Disposal:

- Store waste containers in a designated, secure area.[\[4\]](#)

- Arrange for the collection of hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.[\[4\]](#)
- Do not dispose of **Suberosin** down the drain or in regular trash.[\[9\]](#)

## Workflow for Safe Handling of Suberosin



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Caption: Workflow for the safe handling of **Suberosin** from preparation to disposal.

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